

Technical Guide: Spectroscopic Characterization of 2-(Bromoacetyl)-6-methoxynaphthalene

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Compound of Interest

Compound Name: 2-(Bromoacetyl)-6-methoxynaphthalene

CAS No.: 10262-65-4

Cat. No.: B052980

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Compound Identity & Significance

2-(Bromoacetyl)-6-methoxynaphthalene (also known as

-bromo-6-methoxy-2-acetonaphthone) is an

-haloketone derivative used primarily as a scaffold for arylpropionic acid synthesis.^{[1][2]}

- IUPAC Name: 2-Bromo-1-(6-methoxynaphthalen-2-yl)ethan-1-one^{[1][2]}
- CAS Number: 10262-65-4^{[1][2]}
- Molecular Formula:
- Molecular Weight: 279.13 g/mol ^[2]
- Physical State: Crystalline solid (Off-white to pale yellow)

“

Critical Distinction: Researchers often confuse this compound with 2-bromo-6-methoxynaphthalene (CAS 5111-65-9), which is an aryl bromide lacking the acetyl group.[1]

The spectroscopic data below specifically targets the bromoacetyl (

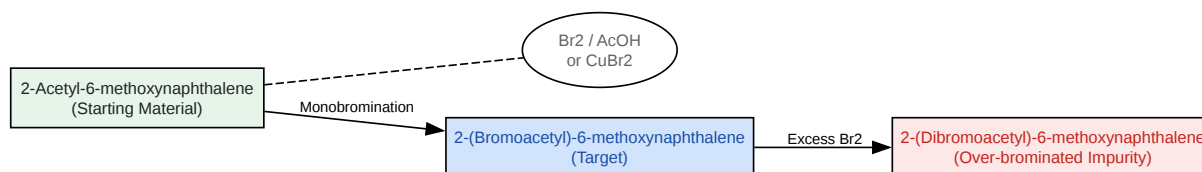
) derivative.[1]

Synthesis & Impurity Context

Understanding the synthesis is prerequisite to interpreting the spectra, as the most common impurities are the starting material (methyl ketone) and over-brominated byproducts.[1]

Synthesis Pathway

The compound is typically synthesized via the bromination of 2-acetyl-6-methoxynaphthalene. [1]



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Figure 1: Synthetic pathway and potential impurity generation.

Spectroscopic Data Analysis[1][3][4]

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum is the primary tool for purity assessment.^[1] The diagnostic signal is the downfield shift of the methylene protons due to the electron-withdrawing bromine and carbonyl groups.^[1]

¹H NMR Data (400 MHz,

)

Position	(ppm)	Multiplicity	Integral	Assignment Logic
-CH	4.52	Singlet (s)	2H	Diagnostic Peak. Deshielded by adjacent C=O and Br. (Starting material methyl is ~2.7 ppm).[1]
-OCH	3.96	Singlet (s)	3H	Characteristic methoxy group on the aromatic ring.[1]
Ar-H1	8.42	Singlet (d, Hz)	1H	Most deshielded aromatic proton (ortho to C=O, meta to ring junction).
Ar-H3	8.02	Doublet (dd)	1H	Ortho to C=O; couples with H4. [1]
Ar-H4	7.85	Doublet (d)	1H	Para to C=O.[1]
Ar-H8	7.75	Doublet (d)	1H	Peri-position interaction causes slight deshielding.[1]
Ar-H5/H7	7.15 - 7.25	Multiplet (m)	2H	Protons ortho/meta to the methoxy group (shielded by resonance).[1]

C NMR Data (100 MHz,

)

- Carbonyl (C=O):

191.0 ppm.^[1] (Note: Slightly upfield compared to non-halogenated ketones due to field effects, but remains the most deshielded peak).^[1]

- -Carbon (C-Br):

31.5 ppm.^[1]

- Methoxy (O-Me):

55.6 ppm.^[1]

- Aromatic Carbons:

160.1 (C-O), 137.5, 131.5, 130.5, 128.0, 127.5, 125.0, 119.8, 105.8.^[1]

B. Infrared Spectroscopy (IR)

The IR spectrum confirms the functional group transformation from a methyl ketone to an -bromo ketone.^[1]

Functional Group	Wavenumber ()	Interpretation
C=O Stretch	1685 - 1695	Key Indicator. The electronegative bromine atom aligns dipoles with the carbonyl, shifting the frequency higher than the starting ketone (~1675 cm).
C-O Stretch	1265, 1028	Strong asymmetric/symmetric stretching of the aryl alkyl ether (Ar-O-Me).[1]
C-Br Stretch	600 - 700	Weak to medium bands in the fingerprint region.[1]
Ar-H Stretch	3050 - 3000	Weak aromatic C-H stretching. [1]

C. Mass Spectrometry (MS)

The mass spectrum is defined by the isotopic signature of Bromine (

Br :

Br

1:1) and the stability of the acylium ion.[1]

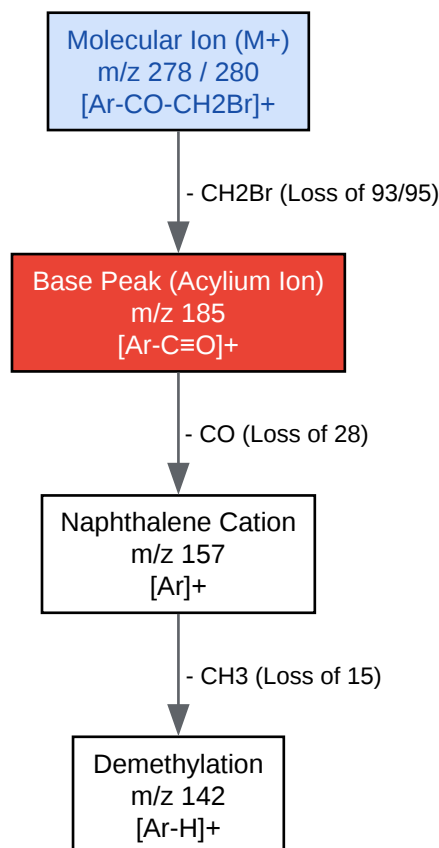
- Ionization Mode: Electron Impact (EI, 70 eV)

- Molecular Ion (

):

278 and 280 (Intensity ratio 1:1).

Fragmentation Pathway



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Figure 2: Proposed mass spectral fragmentation pathway.

Interpretation:

- (278/280): Confirms the presence of one bromine atom.[1]
- 185: The base peak arises from
-cleavage, losing the bromomethyl radical (
).[1] This confirms the structure of the acyl group attached to the naphthalene ring.[1]
- 157: Loss of Carbon Monoxide (CO) from the acylium ion leaves the methoxynaphthalene cation.[1]

Quality Control & Impurity Profiling

When analyzing commercial or synthesized samples, use the following checkpoints to validate purity:

- Check for Starting Material (Methyl Ketone):
 - NMR: Look for a singlet at 2.70 ppm.[\[1\]](#)
 - MS: Look for

at 200 (lacks bromine isotope pattern).[\[1\]](#)
- Check for Dibromide (Over-bromination):
 - NMR: Look for a singlet at 6.70 ppm (methine proton of

).[\[1\]](#)
 - MS: Look for

at 356/358/360 (1:2:1 ratio).[\[1\]](#)

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 193452, 2-Bromo-1-(6-methoxynaphthalen-2-yl)ethanone. Retrieved January 31, 2026, from [\[Link\]](#)
- European Patent Office. (1989).[\[1\]](#) Process for the synthesis of 2-methoxy-6-bromo-naphthalene (Contextual Reference for Naphthalene Derivatives). EP 0179447 B1.[\[1\]](#) Retrieved from [\[Link\]](#)

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Sources

- [1. 2-Bromo-6-methoxynaphthalene | C₁₁H₉BrO | CID 78786 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 2-\(Bromoacetyl\)-6-methoxynaphthalene, 96%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
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